

Propyl Pyruvate: Chemical and Application Profile

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Compound Focus: Propyl pyruvate

CAS No.: 20279-43-0

Cat. No.: S1906458

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Table 1: Chemical and Regulatory Identity of Propyl Pyruvate

Property	Description
CAS Number	20279-43-0 [1]
FEMA Number	4484 [1]
Molecular Formula	$C_6H_{10}O_3$ [1]
Molecular Weight	130.14 g/mol [1]
IUPAC Name	Propyl 2-oxopropanoate [1]
Regulatory Status (FDA)	"No longer provide for the use of these seven synthetic flavoring substances" [1]

Table 2: Organoleptic and Physical Properties

Property	Value / Description
Organoleptic Properties	Odor: Sweet, caramellic, floral at 100% [1].

Property	Value / Description
Physical State	Colorless to pale yellow clear liquid [1].
Boiling Point	168°C - 169°C @ 760 mmHg [1]
Flash Point	61.1°C (TCC) [1]
Specific Gravity	1.012 - 1.020 @ 20°C [1]
Refractive Index	1.406 - 1.414 @ 20°C [1]
Estimated Water Solubility	87,370 mg/L @ 25°C [1]

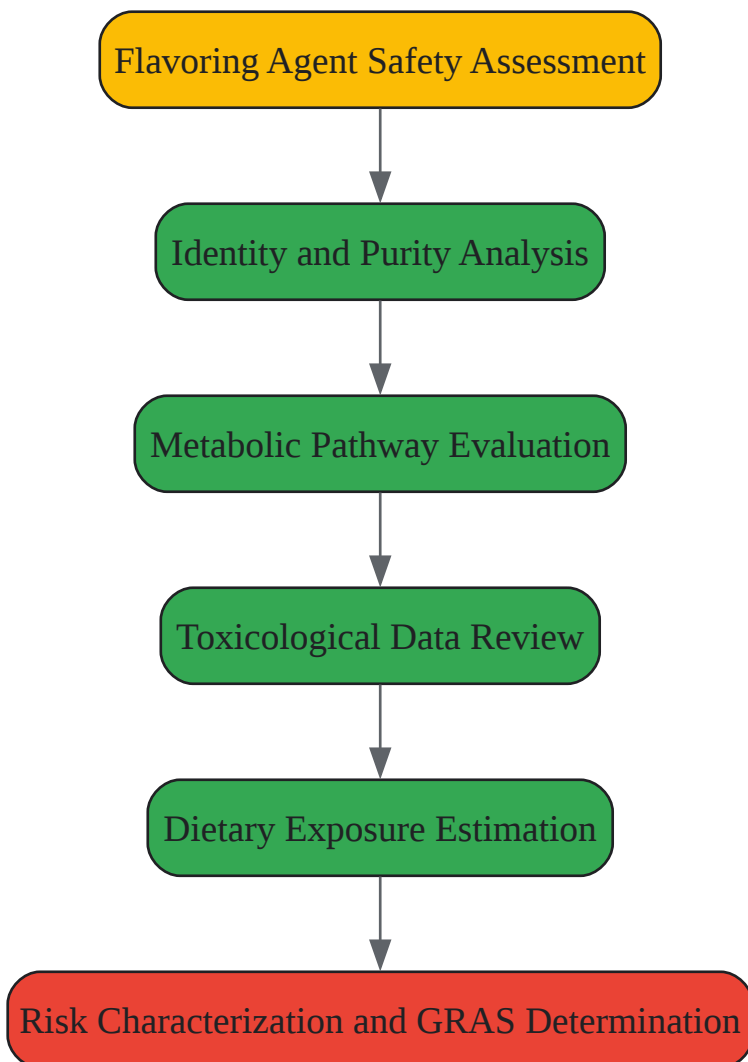
Table 3: Usage Levels in Food Categories (FEMA GRAS)

This table summarizes the use levels for **propyl pyruvate** based on the judgments of the FEMA Expert Panel [1].

Food Category	Average Usual PPM	Average Maximum PPM
Baked Goods	1.00	5.00
Cheese	1.00	5.00
Fats & Oils	1.00	5.00
Milk Products	1.00	5.00
Snack Foods	1.00	5.00

General Framework for Flavoring Agent Safety Assessment

While specific toxicology data for **propyl pyruvate** was not found, the general process for evaluating flavoring agents involves several key steps [2].



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Protocol 1: Analytical Methods for Identity and Purity This general protocol can be adapted for quality control of **propyl pyruvate**.

• 1.1 Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- **Purpose:** To confirm the identity and quantify the purity of the **propyl pyruvate** sample.
- **Method:**
 - **Column:** Use a standard non-polar to mid-polar capillary column (e.g., DB-5ms, 30m x 0.25mm ID, 0.25µm film).
 - **Carrier Gas:** Helium at a constant flow of 1.0 mL/min.
 - **Injector:** Set to 250°C in split mode (split ratio 10:1 to 50:1).
 - **Oven Program:** Initial temperature 40°C (hold 2 min), ramp to 240°C at 10°C/min, hold for 5 min.

- **Detection:** Mass Spectrometer with electron ionization (EI) at 70 eV; scan range m/z 40-300.
- **Identification:** Compare the retention time and mass spectrum of the sample against an authentic reference standard of **propyl pyruvate**.
- **1.2 Determination of Physical Constants**
 - **Refractive Index:** Measure using a refractometer at 20°C and compare to the reference range of 1.406 to 1.414 [1].
 - **Specific Gravity:** Measure using a pycnometer at 20°C and compare to the reference range of 1.012 to 1.020 [1].

Key Considerations for Researchers

- **Regulatory Status:** The most critical finding is the FDA statement that it no longer provides for the use of **propyl pyruvate** [1]. Any intended use in food products in the US would require a rigorous review and potentially a new regulatory submission.
- **Limited Safety Data:** The provided search results lack specific toxicology citations (e.g., oral, dermal, inhalation toxicity) for **propyl pyruvate**. A thorough safety assessment would require generating or sourcing this data.
- **Application Level Guidance:** The FEMA GRAS use levels provide a starting point for formulation [1]. Product-specific stability and sensory testing under intended use conditions are essential.

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References

1. , 20279-43-0 propyl pyruvate [thegoodscentcompany.com]
2. sciencedirect.com/topics/medicine-and-dentistry/ flavoring - agent [sciencedirect.com]

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